

Tetramethylammonium hydrogensulfate

molecular weight and formula

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Compound of Interest

Compound Name: *Tetramethylammonium
hydrogensulfate*

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Tetramethylammonium Hydrogensulfate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **tetramethylammonium hydrogensulfate**, with a focus on its molecular weight and chemical formula. This information is crucial for researchers and professionals in drug development and various scientific fields who utilize this compound in applications such as ion pair chromatography and phase transfer catalysis.

Core Physicochemical Data

Tetramethylammonium hydrogensulfate is a quaternary ammonium salt that is widely used in analytical chemistry and organic synthesis.^[1] A clear understanding of its fundamental properties is essential for its effective application. The key quantitative data for this compound are summarized below.

Property	Value	Source(s)
Molecular Formula	C4H13NO4S	[2][3][4][5]
Molecular Weight	171.22 g/mol	[1][2][6]
Alternate Molecular Formula	C4H12N·HSO4	[1]
Synonyms	Tetramethylammonium bisulfate	[7]

Note: Some sources may list the molecular weight as 171.21 g/mol .[5][7] The anhydrous basis is also commonly cited.[6]

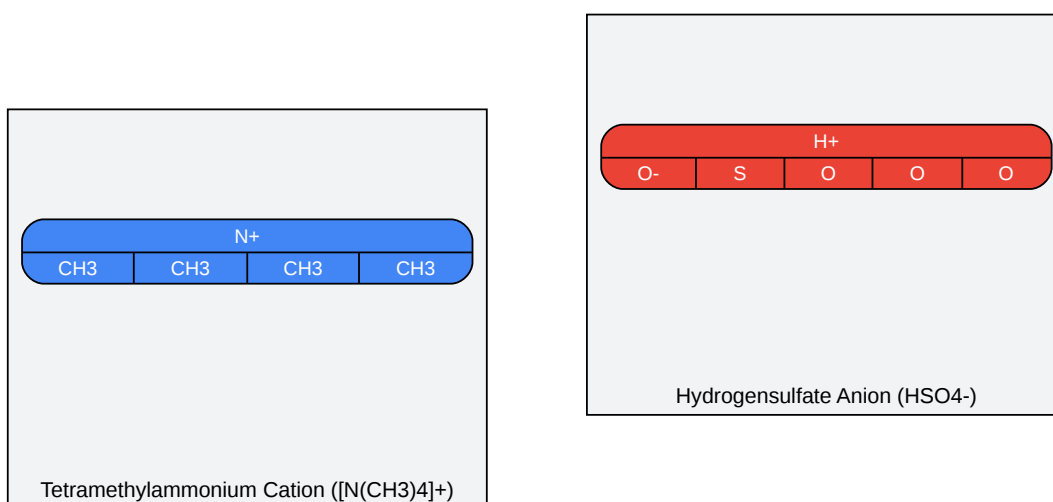
Chemical Structure and Formula

The chemical formula of **tetramethylammonium hydrogensulfate** is C4H13NO4S.[2][3][4][5]

This formula represents the composition of the ionic compound, which consists of a tetramethylammonium cation and a hydrogensulfate anion.

The structure of these two components is visualized in the diagram below.

Chemical Components of Tetramethylammonium Hydrogensulfate



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Ionic components of the compound.

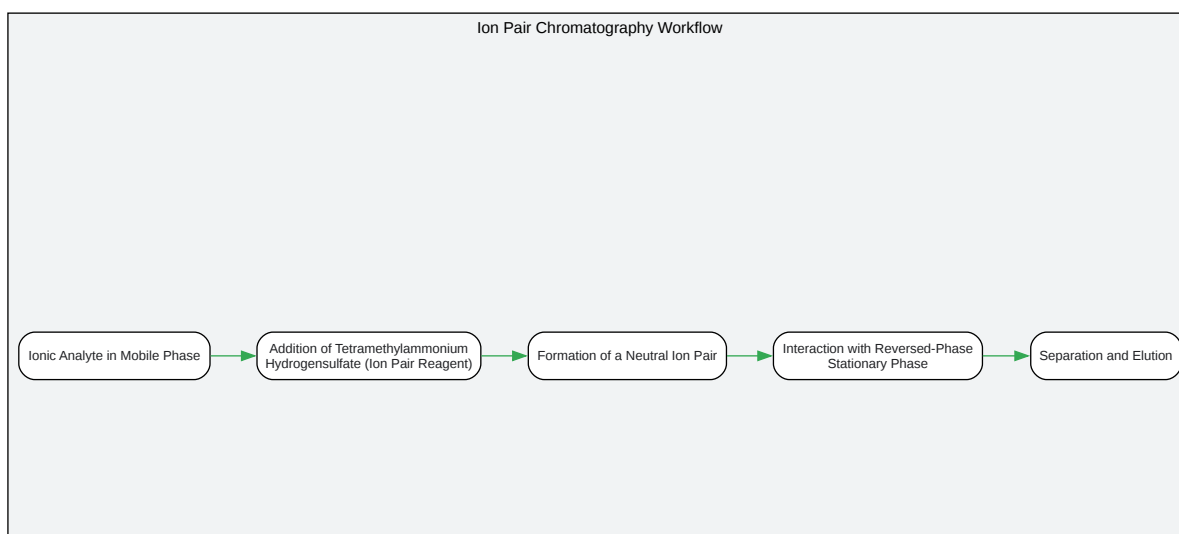
Applications in Research and Development

Tetramethylammonium hydrogensulfate is a versatile reagent with important applications in both analytical and synthetic chemistry.

Ion Pair Chromatography

In high-performance liquid chromatography (HPLC), it is frequently used as an ion-pairing reagent.^[1] This technique is essential for the separation of ionic and polar analytes on reversed-phase columns. The tetramethylammonium cation forms an ion pair with an anionic analyte, effectively increasing the hydrophobicity of the analyte and enhancing its retention on the nonpolar stationary phase. This leads to improved resolution and separation of complex mixtures, which is particularly valuable in pharmaceutical analysis.^[1]

The general mechanism for ion pair chromatography is illustrated in the following workflow.



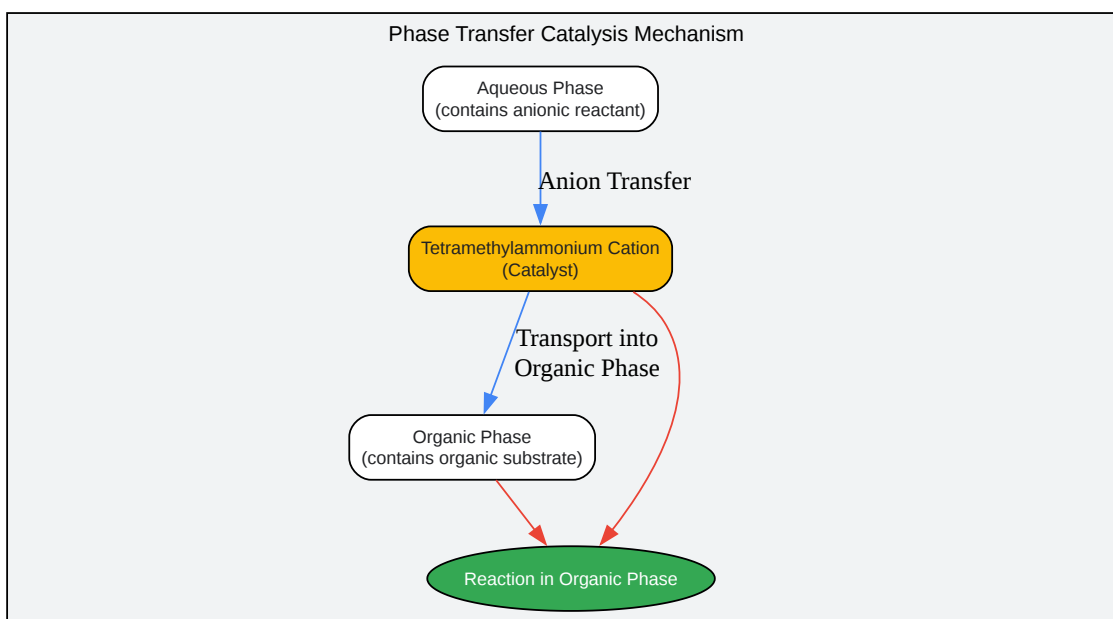
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Workflow of ion pair chromatography.

Phase Transfer Catalysis

As a phase transfer catalyst, **tetramethylammonium hydrogensulfate** facilitates reactions between reactants that are located in different immiscible phases (e.g., an aqueous phase and an organic phase). The tetramethylammonium cation can transport an anionic reactant from the aqueous phase into the organic phase, where it can then react with an organic-soluble substrate. This is particularly useful in organic synthesis for increasing reaction rates and yields.[1]

The logical relationship in phase transfer catalysis is depicted below.



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Mechanism of phase transfer catalysis.

Role in Drug Development

In pharmaceutical development, **tetramethylammonium hydrogensulfate** can aid in drug formulation by enhancing the solubility and stability of active pharmaceutical ingredients (APIs). [1] Its ability to interact with ionic species makes it a valuable excipient in creating more

effective medication formulations. Further research into its specific applications in this area is ongoing.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Tetramethylammonium hydrogen sulphate | C₄H₁₃NO₄S | CID 157340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. Tetramethylammoniumhydrogensulfat, 99 %, geeignet für die HPLC, Thermo Scientific Chemicals 50 g [thermofisher.com]
- 5. 80526-82-5 CAS | TETRAMETHYL AMMONIUM HYDROGEN SULPHATE | Quaternary Ammonium Compounds | Article No. 6223B [lobachemie.com]
- 6. Tetramethylammonium hydrogensulfate 98 207738-07-6 [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
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